

Safe Disposal of 2-Methylcyclopentanecarboxylic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Methylcyclopentanecarboxylic acid

Cat. No.: B1361535

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides detailed procedures for the safe disposal of **2-Methylcyclopentanecarboxylic acid**, ensuring compliance with safety regulations and minimizing environmental impact.

Key Safety and Hazard Information

2-Methylcyclopentanecarboxylic acid is classified as a substance that poses several hazards. It is known to be corrosive and an irritant, harmful if swallowed, and capable of causing skin irritation and serious eye damage.[1][2] Inhalation may also lead to respiratory irritation.[1][2] Therefore, strict adherence to safety protocols is mandatory during its handling and disposal.

Quantitative Data

A summary of the key physical and chemical properties of **2-Methylcyclopentanecarboxylic acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol [1]
Melting Point	4 °C / 39.2 °F[3]
Boiling Point	216 °C / 420.8 °F @ 760 mmHg[3]
Flash Point	93 °C / 199.4 °F[3]
Specific Gravity	1.050[3]
Vapor Pressure	25 mmHg @ 118 °C[3]
Vapor Density	3.9[3]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **2-Methylcyclopentanecarboxylic acid**, from initial handling in the laboratory to final waste removal.

1. Personal Protective Equipment (PPE) and Handling:

- Always handle **2-Methylcyclopentanecarboxylic acid** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and a lab coat.[2][4]

2. Spill Management:

- In the event of a spill, immediately evacuate non-essential personnel from the area.
- Remove all sources of ignition and use spark-proof tools for cleanup.[4]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).

- Carefully collect the absorbed material into a suitable, labeled, and closed container for disposal.[4][5]
- Prevent the chemical from entering drains or sewer systems.[4][5]

3. Waste Collection and Storage:

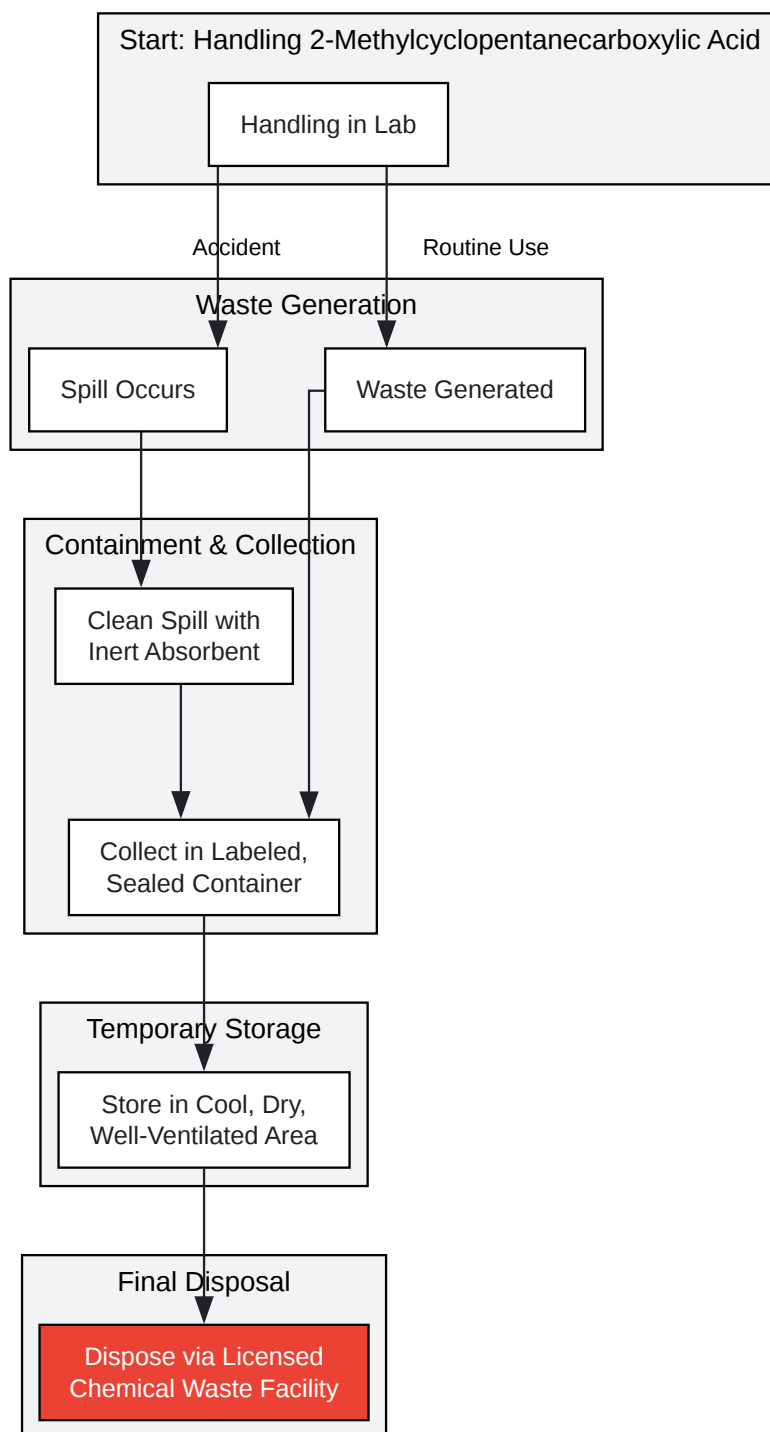
- Collect waste **2-Methylcyclopentanecarboxylic acid** in a designated, properly labeled, and sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[3]

4. Final Disposal:

- The recommended method for the final disposal of **2-Methylcyclopentanecarboxylic acid** is through a licensed chemical waste disposal facility.[2][3][4][6] This may involve controlled incineration with flue gas scrubbing.[4]
- Do not discharge **2-Methylcyclopentanecarboxylic acid** into the sewer system.[4]
- For empty containers, triple-rinse with a suitable solvent. The rinsed containers can then be recycled or punctured to render them unusable and disposed of in a sanitary landfill.[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Methylcyclopentanecarboxylic acid**.



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Caption: Disposal workflow for **2-Methylcyclopentanecarboxylic acid**.

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